

# Allyl Methyl Carbonate: A Technical Guide

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## Compound of Interest

Compound Name: *Allyl methyl carbonate*

Cat. No.: *B1268131*

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CAS Number: 35466-83-2

This technical guide provides an in-depth overview of **allyl methyl carbonate**, a versatile reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and key applications.

## Chemical and Physical Properties

**Allyl methyl carbonate** is a colorless liquid with a fruity odor.<sup>[1]</sup> It is a flammable liquid and vapor. Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	35466-83-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	116.12 g/mol	<a href="#">[5]</a> <a href="#">[3]</a>
Density	1.022 g/mL at 25 °C	<a href="#">[5]</a> <a href="#">[2]</a>
Boiling Point	59-60 °C at 35 mmHg	<a href="#">[2]</a>
Refractive Index	n <sub>20</sub> /D 1.406	
Flash Point	33 °C (91.4 °F) - closed cup	<a href="#">[5]</a>
InChI	1S/C5H8O3/c1-3-4-8-5(6)7-2/h3H,1,4H2,2H3	<a href="#">[5]</a>
SMILES	COC(=O)OCC=C	<a href="#">[5]</a>

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **allyl methyl carbonate**.

- <sup>1</sup>H NMR: Proton NMR spectral data is available for this compound.[\[6\]](#)
- Mass Spectrometry (MS): The mass spectrum of **allyl methyl carbonate** shows a molecular ion peak at m/z 116.[\[7\]](#)
- Infrared (IR) Spectroscopy: IR spectral data is also available.[\[8\]](#)

## Synthesis of Allyl Methyl Carbonate

Several synthetic routes to **allyl methyl carbonate** have been reported. A common laboratory-scale preparation involves the reaction of allyl alcohol with dimethyl carbonate.[\[1\]](#)[\[9\]](#)

This protocol describes a synthesis using potassium carbonate as a catalyst.[\[9\]](#)

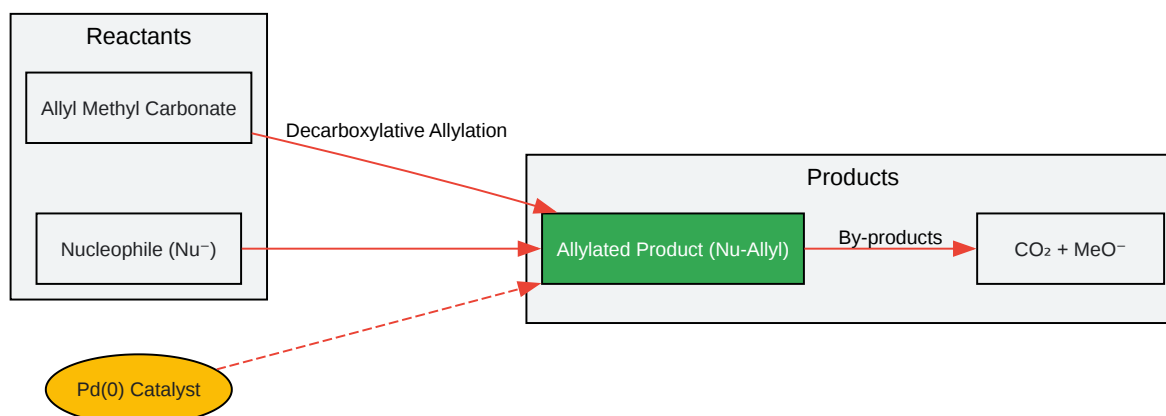
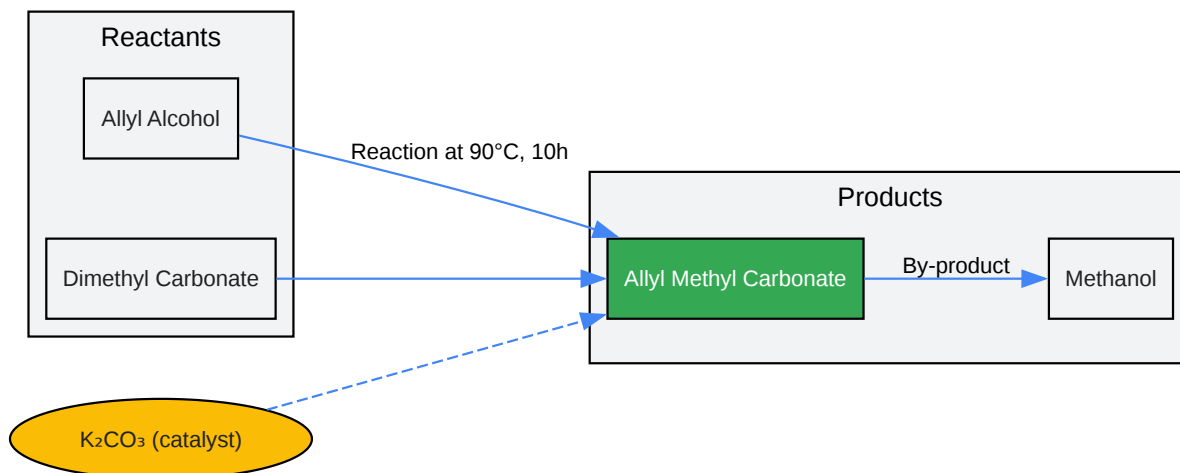
Materials:

- Allyl alcohol (422 g, 7.27 mol)
- Dimethyl carbonate (2120 g, 23.6 mol)
- Potassium carbonate (1.0 g, 7.3 mmol)
- 5 L four-necked flask
- Silica gel

Procedure:

- Charge the 5 L four-necked flask with allyl alcohol, dimethyl carbonate, and potassium carbonate.[9]
- Heat the reaction mixture to 90°C and maintain it under reflux with agitation for 10 hours.[9]
- Continuously remove the methanol that is formed during the reaction.[9]
- After the reaction is complete, remove the potassium carbonate catalyst by passing the mixture through a short column of silica gel.[9]
- Purify the resulting product by distillation to obtain **allyl methyl carbonate**. [9]

Another method involves the reaction of allyl chloride with dimethyl carbonate using a polystyrene-bound benzyl-tri-n-butylphosphonium chloride catalyst.[10]



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## References

- 1. Buy Allyl methyl carbonate | 35466-83-2 [smolecule.com]

- 2. chembk.com [chembk.com]
- 3. polymer.bocsci.com [polymer.bocsci.com]
- 4. Allyl methyl carbonate - Safety Data Sheet [chemicalbook.com]
- 5. Allyl methyl carbonate 98 35466-83-2 [sigmaaldrich.com]
- 6. Allyl methyl carbonate(35466-83-2) 1H NMR spectrum [chemicalbook.com]
- 7. Allyl methyl carbonate(35466-83-2) MS spectrum [chemicalbook.com]
- 8. Allyl methyl carbonate(35466-83-2) IR Spectrum [m.chemicalbook.com]
- 9. Allyl methyl carbonate synthesis - chemicalbook [chemicalbook.com]
- 10. prepchem.com [prepchem.com]
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